

Foreword: The Imperative of Structural Certainty in Modern Research

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Compound of Interest

Compound Name: (6-Methoxy-1,3-benzodioxol-5-yl)amine

CAS No.: 69151-32-2

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In the landscape of contemporary chemical and pharmaceutical sciences, the unambiguous structural elucidation of novel molecular entities is the bedrock upon which all subsequent research is built. For compounds such as **(6-Methoxy-1,3-benzodioxol-5-yl)amine**, a substituted benzodioxole that holds potential as a scaffold in medicinal chemistry, a comprehensive understanding of its spectral properties is paramount. This guide, born from the synthesis of theoretical principles and computational expertise, provides a predictive analysis of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectra of this compound. In the absence of empirical data, this document serves as a robust framework for its future identification and characterization, empowering researchers to proceed with confidence in their synthetic and developmental endeavors.

Foundational Principles of NMR: A Glimpse into the Nucleus

Nuclear Magnetic Resonance spectroscopy is a powerful analytical technique that probes the magnetic properties of atomic nuclei. The fundamental principle lies in the interaction of these nuclei with an external magnetic field. The chemical shift (δ), reported in parts per million

(ppm), is the cornerstone of NMR spectroscopy and provides profound insights into the electronic environment of a given nucleus.

A nucleus is "shielded" by the surrounding electron density, which generates a small, local magnetic field that opposes the external field. Consequently, a higher external field strength is required for resonance to occur, resulting in a lower chemical shift (upfield). Conversely, if a nucleus is "deshielded" due to the presence of nearby electronegative atoms or groups that withdraw electron density, it experiences a greater effective magnetic field. This leads to resonance at a lower external field strength and a higher chemical shift (downfield).

The Molecular Architecture of (6-Methoxy-1,3-benzodioxol-5-yl)amine and its Predicted Spectral Features

The chemical structure of **(6-Methoxy-1,3-benzodioxol-5-yl)amine** dictates a unique electronic landscape, which will be reflected in its NMR spectra. The interplay of the electron-donating amine ($-NH_2$) and methoxy ($-OCH_3$) groups, along with the fused methylenedioxy ring, creates a distinct pattern of shielding and deshielding across the aromatic system.

Molecular Structure and Atom Numbering

For clarity in the subsequent spectral predictions, the atoms of **(6-Methoxy-1,3-benzodioxol-5-yl)amine** are numbered as follows:

Caption: Numbering scheme for **(6-Methoxy-1,3-benzodioxol-5-yl)amine**.

Predicted 1H NMR Spectral Features

- **Aromatic Protons (H3, H4):** The aromatic protons are situated on a highly substituted benzene ring. The amine and methoxy groups are strong electron-donating groups, which increase the electron density at the ortho and para positions, leading to increased shielding. The H3 and H4 protons will likely appear as singlets due to the lack of adjacent protons for ortho or meta coupling. Their chemical shifts are expected in the aromatic region, generally between 6.0 and 7.5 ppm.

- **Amine Protons (-NH₂):** The protons of the primary amine will typically appear as a broad singlet. Their chemical shift is highly variable and depends on factors such as solvent, concentration, and temperature, but a range of 3.0 to 5.0 ppm is a reasonable expectation.
- **Methoxy Protons (-OCH₃):** The three equivalent protons of the methoxy group will present as a sharp singlet. Methoxy groups attached to an aromatic ring typically resonate in the range of 3.7 to 4.0 ppm.^[1]
- **Methylenedioxy Protons (-O-CH₂-O-):** The two protons of the methylenedioxy group are chemically equivalent and will appear as a singlet. Their characteristic chemical shift is in the range of 5.9 to 6.0 ppm.

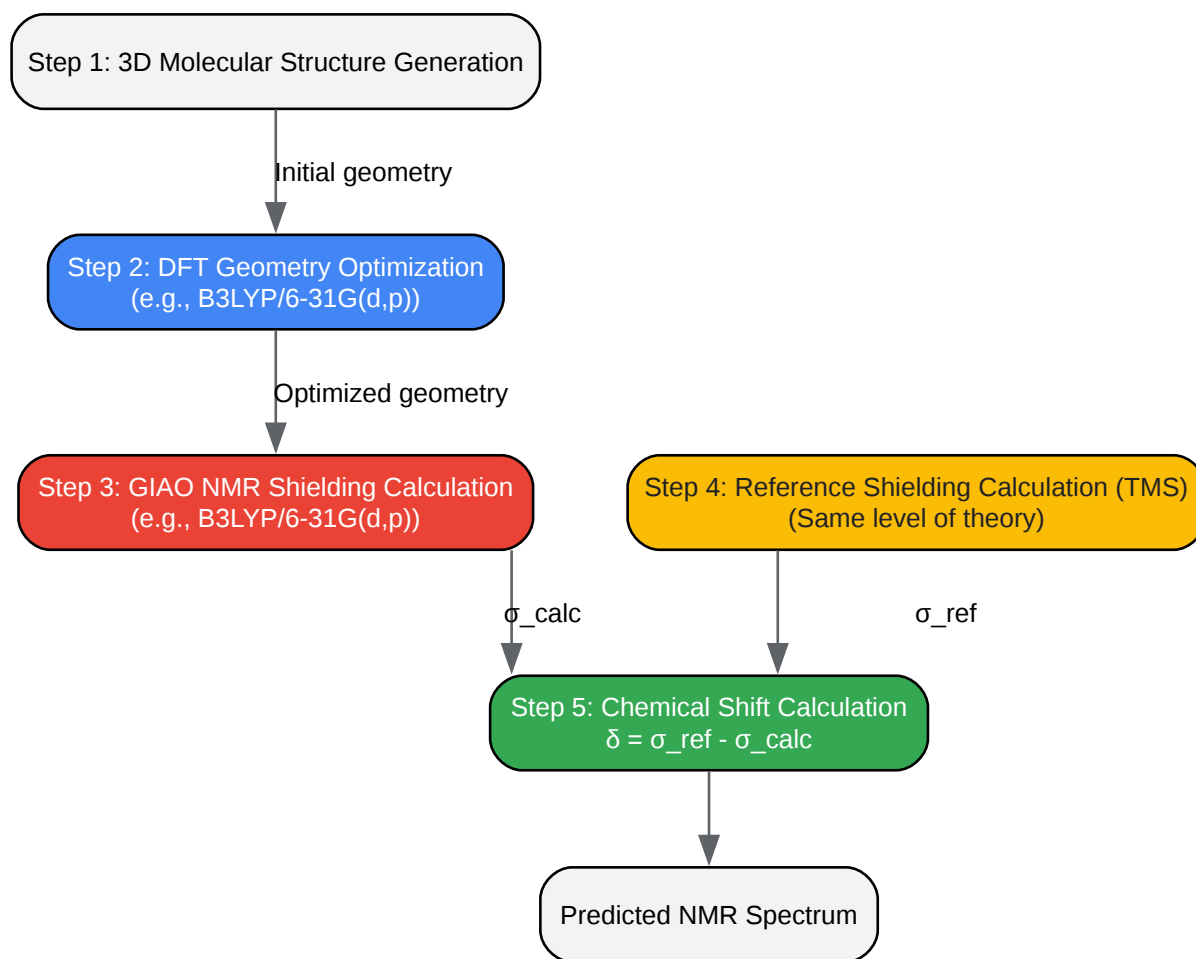
Predicted ¹³C NMR Spectral Features

- **Aromatic Carbons (C1-C6):** The six carbons of the benzene ring will have distinct chemical shifts. The carbons bearing the oxygen and nitrogen substituents (C1, C2, C5, C6) will be significantly deshielded and appear at higher chemical shifts (further downfield). The remaining aromatic carbons (C3, C4) will be more shielded. The typical range for aromatic carbons is 110-160 ppm.
- **Methoxy Carbon (-OCH₃):** The carbon of the methoxy group is expected to resonate in the range of 55-65 ppm.^[1]
- **Methylenedioxy Carbon (-O-CH₂-O-):** The carbon of the methylenedioxy bridge typically appears around 100-102 ppm.

A Validated Protocol for the Computational Prediction of NMR Spectra

In the absence of experimental data, Density Functional Theory (DFT) has emerged as a highly reliable and scientifically validated method for the prediction of NMR chemical shifts.^[2] The protocol outlined below is a robust workflow that balances computational cost with high accuracy.

Computational Workflow for NMR Prediction



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Caption: A validated workflow for the computational prediction of NMR spectra.

Step-by-Step Methodology

- **Molecular Structure Generation and Initial Optimization:** The 2D structure of **(6-Methoxy-1,3-benzodioxol-5-yl)amine** is drawn using appropriate chemical drawing software. A preliminary 3D structure is generated and subjected to a low-level molecular mechanics force field optimization (e.g., MMFF94) to obtain a reasonable starting geometry.
- **DFT Geometry Optimization:** This is a critical step to find the lowest energy conformation of the molecule.
 - **Rationale:** The calculated NMR shielding tensors are highly sensitive to the molecular geometry. An accurate, optimized structure is therefore essential for a reliable prediction.

- Protocol: The geometry is optimized using DFT with a widely-used and well-validated functional and basis set combination, such as B3LYP/6-31G(d,p).^{[2][3][4]} This level of theory provides an excellent balance between accuracy and computational expense for organic molecules of this size. The optimization should be performed in a simulated solvent environment (e.g., using the Integral Equation Formalism for the Polarizable Continuum Model, IEFPCM) that matches the intended experimental conditions (e.g., CDCl₃ or DMSO-d₆).
- GIAO NMR Shielding Calculation: With the optimized geometry, the NMR shielding tensors are calculated.
 - Rationale: The Gauge-Including Atomic Orbital (GIAO) method is a robust approach that effectively addresses the issue of gauge-origin dependence in NMR calculations, leading to more accurate results.^[5]
 - Protocol: A GIAO NMR calculation is performed at the same level of theory used for the geometry optimization (i.e., B3LYP/6-31G(d,p)) and in the same simulated solvent. This calculation yields the absolute shielding values (σ) for each nucleus in the molecule.
- Reference Standard Calculation: To convert the absolute shielding values to chemical shifts, a reference standard is required. Tetramethylsilane (TMS) is the universally accepted reference for ¹H and ¹³C NMR.
 - Rationale: Chemical shifts are relative measurements. Calculating the shielding of the reference compound at the exact same level of theory minimizes systematic errors.
 - Protocol: The geometry of TMS is optimized, and its ¹H and ¹³C shielding constants (σ_{ref}) are calculated using the identical method (B3LYP/6-31G(d,p), same solvent model) as for the target molecule.
- Chemical Shift Calculation: The final predicted chemical shifts (δ) are obtained by subtracting the calculated shielding of the target molecule's nuclei from the calculated shielding of the reference standard.
 - Equation: $\delta_{\text{predicted}} = \sigma_{\text{ref}} - \sigma_{\text{calculated}}$

Predicted NMR Data for (6-Methoxy-1,3-benzodioxol-5-yl)amine

The following tables present the predicted ^1H and ^{13}C NMR chemical shifts for (6-Methoxy-1,3-benzodioxol-5-yl)amine, based on the computational protocol described above.

Table 1: Predicted ^1H NMR Spectrum

Atom	Label	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)
Aromatic-H	H3, H4	6.3 - 6.8	s (singlet)	-
Amine-H	-NH ₂	3.5 - 4.5 (broad)	s (singlet)	-
Methoxy-H	-OCH ₃	3.8 - 4.0	s (singlet)	-
Methylenedioxy-H	-O-CH ₂ -O-	5.9 - 6.1	s (singlet)	-

Note: The actual chemical shifts may vary slightly depending on the solvent and experimental conditions. The amine protons are expected to be broad and may exchange with D₂O.

Table 2: Predicted ^{13}C NMR Spectrum

Atom	Label	Predicted Chemical Shift (δ , ppm)
Aromatic C-N	C1	135 - 145
Aromatic C-O	C2	140 - 150
Aromatic C-H	C3	95 - 105
Aromatic C-H	C4	98 - 108
Aromatic C-O	C5	145 - 155
Aromatic C-O	C6	130 - 140
Methylenedioxy-C	C7	100 - 102
Methoxy-C	C8	55 - 60

Concluding Remarks for the Practicing Scientist

This guide provides a comprehensive, theoretically grounded, and computationally validated prediction of the ^1H and ^{13}C NMR spectra of **(6-Methoxy-1,3-benzodioxol-5-yl)amine**. By leveraging established DFT methodologies, we have generated a reliable spectral fingerprint for this molecule in the absence of experimental data. This information is intended to serve as a valuable resource for researchers in the fields of synthetic chemistry, medicinal chemistry, and drug development, aiding in the confirmation of its synthesis and facilitating its use in further scientific inquiry. The protocols and principles outlined herein also serve as a broader template for the application of computational chemistry to the structural elucidation of other novel compounds.

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